

PCTFE: A High-Performance Moisture Barrier for Pharmaceutical Packaging

Author: BenchChem Technical Support Team. Date: December 2025

Compound of Interest		
Compound Name:	Chlorotrifluoroethylene	
Cat. No.:	B104687	Get Quote

Application Note & Protocol

Introduction

Polychlorotrifluoroethylene (PCTFE) is a high-performance, thermoplastic chlorofluoropolymer known for its exceptional moisture barrier properties, making it a critical material in the pharmaceutical industry.[1][2] It possesses the lowest water vapor transmission rate of any transparent plastic, a crucial attribute for protecting moisture-sensitive drug products.[2][3] Often used in blister packaging, PCTFE films, such as those sold under the trade name Aclar®, provide superior protection against moisture, ensuring the stability, efficacy, and shelf life of pharmaceuticals.[4][5][6] This protection is vital for sensitive formulations, including many oral solid dosage forms, biologics, and oncology drugs.[3][7] PCTFE's chemical inertness, clarity, and thermal stability further enhance its suitability for pharmaceutical applications.[5][7]

Key Advantages of PCTFE in Pharmaceutical Packaging:

- Exceptional Moisture Barrier: Offers the best moisture barrier among transparent plastics, safeguarding drugs from degradation due to humidity.[3][8]
- Chemical Inertness: Resistant to most chemicals and oxidizing agents, preventing interaction between the packaging and the drug.[2][5]
- Transparency: Allows for visual inspection of the packaged product.



- Thermal Stability: Can withstand a wide range of temperatures, making it suitable for various processing and storage conditions, including sterilization.[3][5]
- Dimensional Stability: Unlike some other fluoropolymers, PCTFE is rigid and resistant to cold-flow, ensuring the integrity of seals and packaging dimensions.[3][10]

Comparative Analysis of Moisture Barrier Performance

The primary measure of a material's ability to resist the passage of moisture is its Water Vapor Transmission Rate (WVTR). A lower WVTR indicates a better barrier. The following table summarizes the typical WVTR for PCTFE compared to other common polymers used in pharmaceutical blister packaging.

Material	Typical WVTR (g/m²/day) at 38°C, 90% RH	Notes
PCTFE	0.05 - 0.2	Considered an ultra-high moisture barrier.[11]
PVdC-coated PVC	0.2 - 0.8	A high-barrier material, but typically less effective than PCTFE.
Cold Form Foil (Alu-Alu)	< 0.01	Provides a near-perfect barrier but is opaque.
Polypropylene (PP)	0.5 - 1.0	Moderate moisture barrier.
Polyvinyl Chloride (PVC)	2.0 - 4.0	Poor moisture barrier, often used for less sensitive products.[11]
Polyethylene Terephthalate (PET)	1.0 - 2.0	Moderate moisture barrier.[11]

Note: WVTR values can vary based on film thickness, specific grade, and test conditions.



Experimental Protocol: Water Vapor Transmission Rate (WVTR) Measurement

This protocol outlines the gravimetric determination of the Water Vapor Transmission Rate for flexible barrier films, based on the principles of the ASTM E96/E96M standard test methods. [12][13]

1. Principle

This method, specifically the Desiccant Method (or "Dry Cup" method), measures the rate of water vapor movement through a test specimen.[14] The specimen is sealed to the open mouth of a test dish containing a desiccant.[12] This assembly is then placed in a controlled atmosphere of constant temperature and humidity.[14] The rate of weight gain of the dish is used to calculate the WVTR.

2. Apparatus

- Test Dish: A light, non-corroding dish that is impermeable to water vapor. The dish should have a wide mouth and a means of sealing the test specimen to the rim.
- Desiccant: Anhydrous calcium chloride is commonly used.
- Environmental Chamber: A chamber capable of maintaining a controlled temperature (e.g., $38^{\circ}\text{C} \pm 1^{\circ}\text{C}$) and relative humidity (e.g., $90\% \text{ RH} \pm 2\%$).
- Analytical Balance: A balance with a sensitivity of at least 0.1 mg.
- Cutting Template: For preparing circular test specimens of the correct diameter.
- Sealant: A wax or other suitable sealant to create an airtight seal between the test specimen and the dish rim.

3. Sample Preparation

 Cut at least three specimens from the material being tested, ensuring they are free of defects.



- The specimens should be large enough to overlap the rim of the test dish.
- Condition the specimens in a controlled environment (e.g., 23°C and 50% RH) for at least 40 hours prior to testing.
- 4. Experimental Procedure
- Fill the test dish with desiccant to within approximately 6 mm of the rim.
- Place the test specimen over the dish opening, ensuring it is flat and wrinkle-free.
- Seal the specimen to the rim of the dish using the sealant, creating a complete and airtight seal.
- Weigh the entire assembly (dish, desiccant, specimen, and sealant) to the nearest 0.1 mg. This is the initial weight (W_0).
- · Place the assembly in the environmental chamber.
- Periodically remove the assembly and weigh it.[12] Record the weight and the time elapsed.
- Continue taking weight measurements until a constant rate of weight gain is observed (i.e., when a plot of weight versus time yields a straight line).
- Record the final weight (Wf) and the total time elapsed (t).
- 5. Calculation of Results

The Water Vapor Transmission Rate (WVTR) is calculated using the following formula:

WVTR $(g/m^2/day) = (G/t)/A$

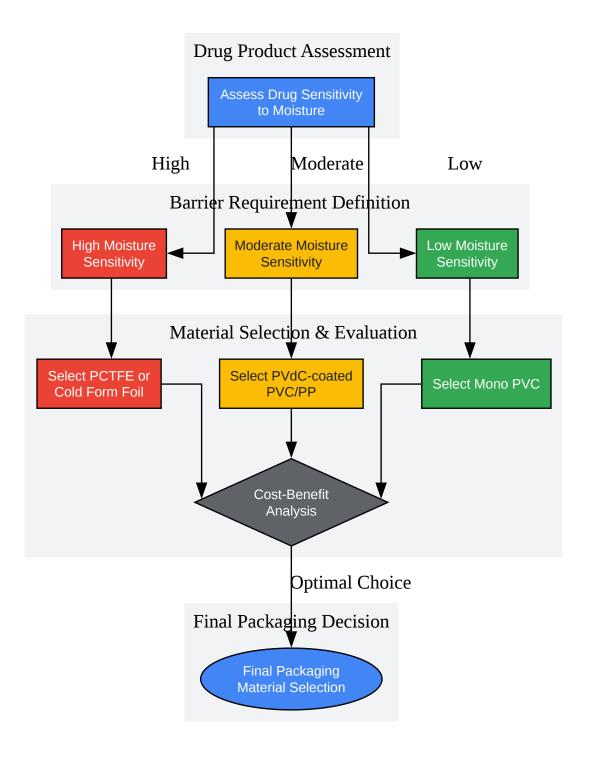
Where:

- G = Weight gain (Wf W₀) in grams.
- t = Time in days during which the constant rate of weight gain was observed.
- A = Area of the test specimen (the area of the dish mouth) in square meters.



Visualization of Material Selection Logic

The selection of an appropriate moisture barrier for a pharmaceutical product is a critical decision. The following diagram illustrates the logical workflow for this process.



Click to download full resolution via product page



Caption: Logical workflow for selecting a pharmaceutical packaging material based on moisture sensitivity.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

- 1. Blister Packaging Materials: Choosing the Best Option [gobelovac.com]
- 2. Polychlorotrifluoroethylene Wikipedia [en.wikipedia.org]
- 3. lw-global.com [lw-global.com]
- 4. americanpharmaceuticalreview.com [americanpharmaceuticalreview.com]
- 5. peoriapros.com [peoriapros.com]
- 6. PCTFE Sheet (ACLAR ®) [alummc-foil.com]
- 7. PCTFE Pharmaceutical Packaging Films Market Grows to USD 1676.63 Mn by 2035 [towardspackaging.com]
- 8. A Comprehensive Look At Medical Blister Packaging [allpackchina.com]
- 9. archivemarketresearch.com [archivemarketresearch.com]
- 10. PCTFE Dalau Ltd [dalau.com]
- 11. researchgate.net [researchgate.net]
- 12. ASTM E96: Water Vapor Testing Explained [Video] ANSI Blog [blog.ansi.org]
- 13. infinitalab.com [infinitalab.com]
- 14. scribd.com [scribd.com]
- To cite this document: BenchChem. [PCTFE: A High-Performance Moisture Barrier for Pharmaceutical Packaging]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b104687#pctfe-as-a-moisture-barrier-in-pharmaceutical-packaging]

Disclaimer & Data Validity:







The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support:The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry. Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com